

An In-Depth Technical Guide to 3-Benzylcyclobutanol and a Related Analogue

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Compound of Interest

Compound Name: 3-Benzylcyclobutanol

Cat. No.: B1377034

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical structure, properties, and available data for **3-benzylcyclobutanol**. Initial comprehensive searches indicate that specific experimental data for **3-benzylcyclobutanol** is not readily available in public scientific literature and chemical databases. This suggests that it is a novel or less-studied compound.

However, to provide valuable insights for researchers interested in this structural motif, this guide also presents a detailed overview of a closely related and commercially available analogue, 3-(benzyloxy)cyclobutanol. The subtle yet significant structural difference—the presence of an ether linkage in 3-(benzyloxy)cyclobutanol versus a direct benzyl-cyclobutane bond in **3-benzylcyclobutanol**—will influence the molecule's chemical and physical properties.

Part 1: 3-Benzylcyclobutanol - A Molecule of Research Interest

The chemical structure of **3-benzylcyclobutanol** consists of a cyclobutanol ring substituted with a benzyl group at the third carbon position. Due to the limited availability of experimental data, a detailed summary of its physicochemical properties and biological activity cannot be provided at this time. Researchers exploring this molecule would be venturing into novel chemical space.

A hypothetical synthesis for **3-benzylcyclobutanol** could be envisioned, providing a starting point for laboratory investigation.

Caption: A potential synthetic route to **3-benzylcyclobutanol** via reduction of the corresponding ketone.

Part 2: 3-(Benzyloxy)cyclobutanol - A Technical Overview

In contrast to **3-benzylcyclobutanol**, more information is available for its analogue, 3-(benzyloxy)cyclobutanol.

Chemical Identity and Properties

The key identifiers and physicochemical properties of 3-(benzyloxy)cyclobutanol are summarized below.

Property	Value
IUPAC Name	3-(benzyloxy)cyclobutanol
CAS Number	100058-61-5[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [1]
Molecular Weight	178.23 g/mol [1]
Physical Form	Colorless or white to yellow-brown liquid or semi-solid or solid[1]
Purity	≥98%[1]
InChI Key	ZGSDRBWWICYJBU-UHFFFAOYSA-N[1]
Storage Temperature	Room Temperature (Sealed in dry conditions)[1]

Safety and Handling

3-(Benzyloxy)cyclobutanol is associated with several hazard classifications.

Hazard Statement	Description
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1]

The logical flow from hazard identification to necessary protective measures is crucial for safe laboratory practice.

Caption: Relationship between hazards and required personal protective equipment for 3-(benzyloxy)cyclobutanol.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of 3-(benzyloxy)cyclobutanol are not abundant in readily accessible sources. However, a general workflow for its preparation and subsequent use in further chemical synthesis can be proposed.

Caption: A generalized workflow for the synthesis and utilization of 3-(benzyloxy)cyclobutanol.

Biological Activity

Currently, there is a lack of published data concerning the specific biological activities and potential signaling pathway interactions of 3-(benzyloxy)cyclobutanol. This presents an open area for future research and discovery.

In conclusion, while **3-benzylcyclobutanol** remains a compound with limited documented information, the study of its analogue, 3-(benzyloxy)cyclobutanol, provides a foundational understanding for researchers working with benzyl-substituted cyclobutane structures. Further research into both compounds is warranted to elucidate their properties and potential applications.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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